

Physical properties of 1H-indole-5-sulfonyl chloride (melting point, solubility)

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Compound of Interest

Compound Name: 1H-indole-5-sulfonyl chloride

Cat. No.: B109613

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Physical Properties of 1H-Indole-5-Sulfonyl Chloride: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **1H-indole-5-sulfonyl chloride** (CAS No. 1094209-33-2), a key intermediate in synthetic and medicinal chemistry. This document consolidates available data on its melting point and solubility characteristics, outlines representative experimental protocols for their determination, and presents a typical synthetic application.

Core Physical Properties

1H-Indole-5-sulfonyl chloride is a valuable chemical building block, combining the privileged indole scaffold with a highly reactive sulfonyl chloride functional group. This structure makes it an essential reagent for the synthesis of novel sulfonamide derivatives, which are prominent in many pharmaceutical agents[1].

Data Summary

The physical properties of **1H-indole-5-sulfonyl chloride** are summarized in the table below. It is important to note that while some data for analogous structures are available, specific experimental values for the parent compound are not widely reported in publicly accessible literature.

Property	Value	Notes
Molecular Formula	C ₈ H ₆ ClNO ₂ S	
Molecular Weight	215.66 g/mol	[1][2]
Appearance	Not explicitly reported; likely a solid.	Related sulfonyl chlorides are solids.
Melting Point	Not reported in surveyed literature.	For comparison, the melting point of the related compound 1-methyl-1H-indole-5-sulfonyl chloride is 79 °C.
Solubility	Soluble in anhydrous polar aprotic solvents.	Recommended solvents for reactions include dichloromethane and tetrahydrofuran (THF) to prevent hydrolysis[1]. The compound is expected to be reactive with water and other nucleophilic solvents.

Experimental Protocols

Detailed experimental methodologies for determining the physical properties of chemical compounds are crucial for reproducible research. Below are representative protocols that can be applied to **1H-indole-5-sulfonyl chloride**.

Melting Point Determination (Capillary Method)

The melting point of a solid organic compound can be determined with high precision using a capillary melting point apparatus.

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **1H-indole-5-sulfonyl chloride** is packed into a capillary tube to a height of 2-3 mm.

- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus.
- **Heating:** The sample is heated at a steady, slow rate (e.g., 1-2 °C per minute) near the expected melting point.
- **Observation:** The temperature range is recorded from the point at which the first drop of liquid appears to the temperature at which the entire sample has melted into a clear liquid. A narrow melting range (e.g., 0.5-1 °C) is indicative of a pure compound.

Solubility Determination

Qualitative solubility tests are performed to identify suitable solvents for reactions, purification, and analysis. Given the reactivity of the sulfonyl chloride group, anhydrous solvents should be used where reaction is not desired.

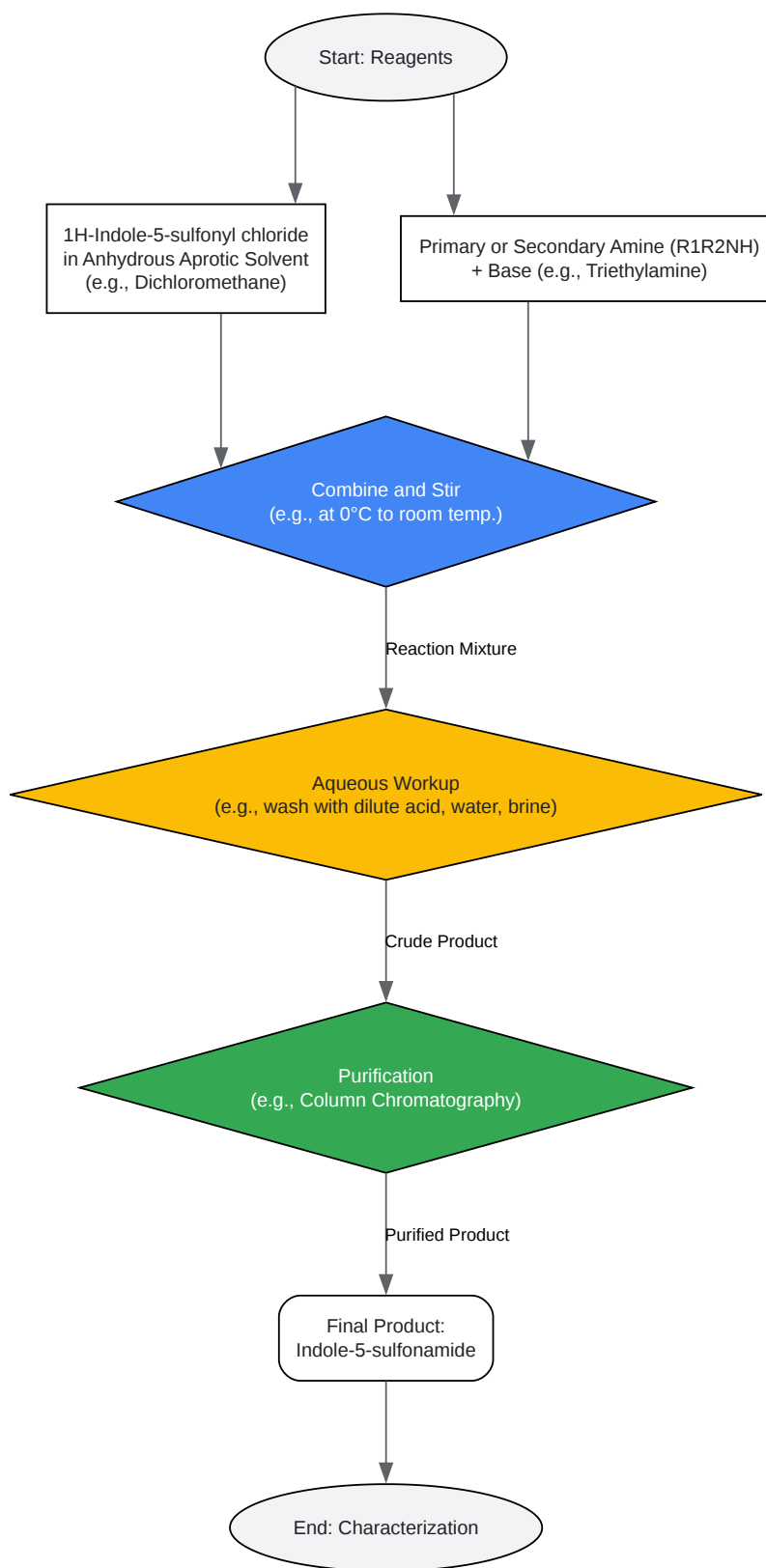
Methodology:

- **Sample Preparation:** A small, measured amount of **1H-indole-5-sulfonyl chloride** (e.g., 10 mg) is placed into a test tube.
- **Solvent Addition:** A measured volume of a selected solvent (e.g., 1 mL of anhydrous dichloromethane) is added to the test tube.
- **Observation:** The mixture is agitated at a constant temperature. The compound's solubility is observed and categorized (e.g., soluble, partially soluble, insoluble).
- **Testing in Various Solvents:** This procedure is repeated with a range of solvents of varying polarities, such as tetrahydrofuran, acetonitrile, and non-polar solvents like hexanes, to build a comprehensive solubility profile. The reactivity of the compound, particularly its propensity for hydrolysis in the presence of water, must be taken into account when selecting and handling solvents.

Synthetic Workflow Visualization

A primary application of **1H-indole-5-sulfonyl chloride** is in the synthesis of sulfonamides via nucleophilic substitution with amines. The general workflow for this reaction is depicted below.

This reaction is fundamental in drug discovery for creating libraries of compounds for biological screening[1].



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Caption: Synthetic workflow for sulfonamide synthesis.

This guide serves as a foundational resource for professionals working with **1H-indole-5-sulfonyl chloride**, highlighting its key physical properties and providing standardized methodologies for its characterization and use.

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References

- 1. 1H-Indole-5-sulfonyl chloride|CAS 1094209-33-2 [benchchem.com]
- 2. 1094209-33-2 | 1H-Indole-5-sulfonyl chloride - MolDb [moldb.com]
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